

Meliantriol: A Literature Review for Drug Development Professionals

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Compound of Interest

Compound Name: Meliantriol

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An In-depth Technical Guide on the Limonoid **Meliantriol**

This technical guide provides a comprehensive review of the existing scientific literature on **Meliantriol**, a limonoid found in the Neem tree (*Azadirachta indica*). **Meliantriol**, a member of the triterpenoid class of natural products, has garnered interest for its potential therapeutic applications, including anticancer, anti-inflammatory, antimicrobial, and insecticidal properties. This document is intended for researchers, scientists, and drug development professionals, and it summarizes the current state of knowledge regarding **Meliantriol**'s chemistry, biological activities, and the methodologies used for its study.

Chemical Properties and Identification

Meliantriol is a complex tetracyclic triterpenoid. Its chemical and physical properties are summarized in Table 1.

Property	Value	Source
Chemical Formula	C30H50O5	[1]
Molecular Weight	490.7 g/mol	[1]
IUPAC Name	(1S)-1-[(2R,4S,5R)-5-hydroxy-4-[(3S,5R,9R,10R,13S,14S,17S)-3-hydroxy-4,4,10,13,14-pentamethyl-2,3,5,6,9,11,12,15,16,17-decahydro-1H-cyclopenta[a]phenanthren-17-yl]oxolan-2-yl]-2-methylpropane-1,2-diol	[1]
CAS Number	25278-95-9	[1]

The presence of **Meliantriol** in various vegetative parts of *Azadirachta indica* has been confirmed through Liquid Chromatography-Mass Spectrometry (LC-MS) analysis.[2] In these studies, **Meliantriol** was detected as a molecular ion peak at 434.43 m/z in both positive and negative modes.[2]

Biological Activities and Potential Therapeutic Applications

Meliantriol is reported to possess a range of biological activities, as summarized in Table 2. It is important to note that while these activities have been attributed to **Meliantriol**, specific quantitative data, such as IC50 or EC50 values, are largely absent in the current literature. Much of the research has been conducted on crude Neem extracts or on more abundant limonoids like azadirachtin.

Biological Activity	Description	Source
Insect Antifeedant	Meliantriol is recognized as a potent insect feeding deterrent. [3]	
Anticancer	As a triterpenoid, Meliantriol is suggested to have potential anticancer effects, including the induction of apoptosis in cancer cells. [2] However, specific studies on Meliantriol's anticancer activity are lacking.	
Anti-inflammatory	Limonoids from Neem are known to have anti-inflammatory properties. [4] The potential mechanism may involve the inhibition of pro-inflammatory enzymes and signaling pathways. [4]	
Antimicrobial	Neem extracts containing Meliantriol have demonstrated broad-spectrum antimicrobial activity. [2]	

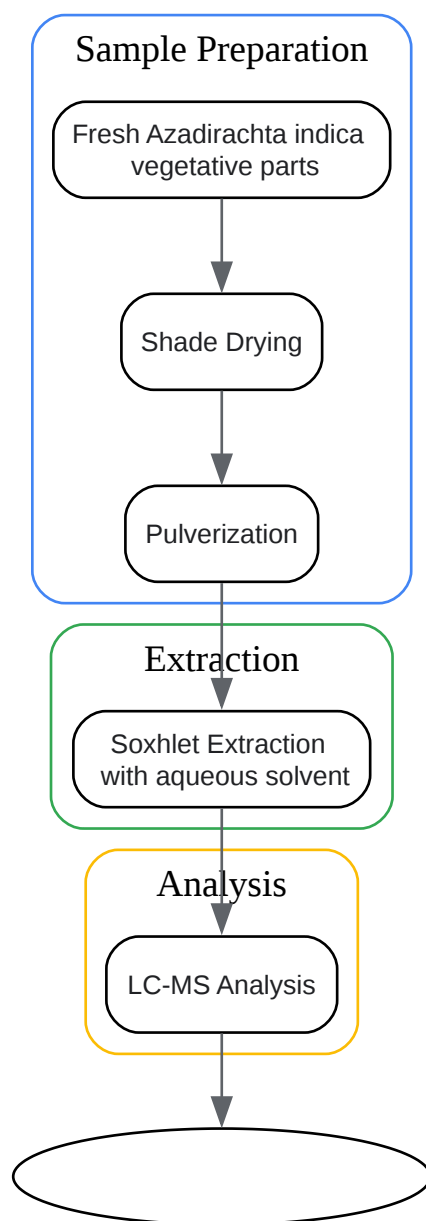
Experimental Protocols

Isolation and Identification of Meliantriol from *Azadirachta indica*

The following protocol is based on the methodology described for the identification of **Meliantriol** in the vegetative parts of the Neem tree.[\[2\]](#)

- Sample Preparation: Fresh vegetative parts of *Azadirachta indica* are collected, shade-dried, and then pulverized into a fine powder.[\[2\]](#)

- Soxhlet Extraction: The powdered plant material is subjected to Soxhlet extraction to prepare aqueous extracts.[2]
- LC-MS Analysis: The chemical composition of the extracts is analyzed using Liquid Chromatography-Mass Spectrometry (LC-MS).[2] A gradient procedure with appropriate solvent systems is employed for the effective separation and identification of bioactive molecules.[2]



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Figure 1: Experimental workflow for the isolation and identification of **Meliantriol**.

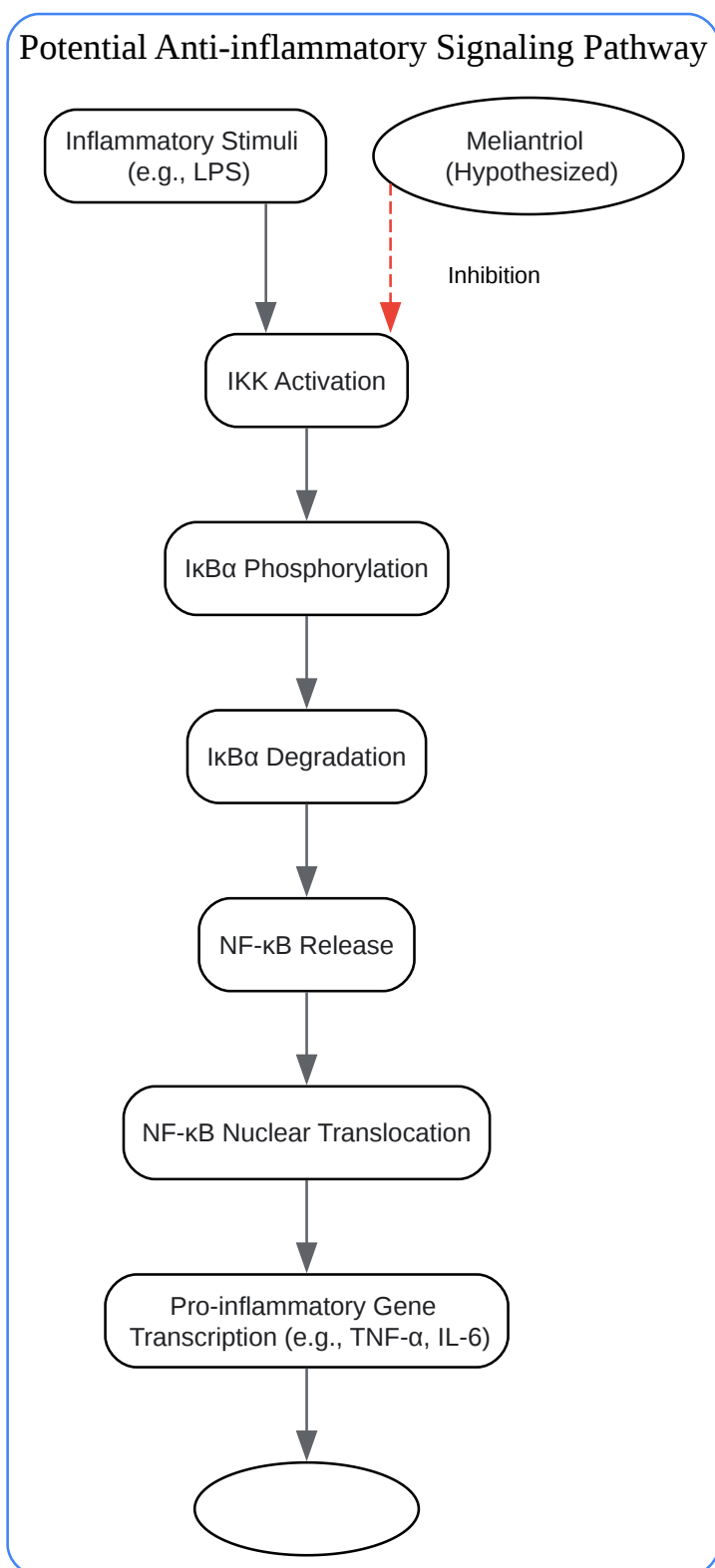
General Protocol for In Vitro Cytotoxicity Testing (MTT Assay)

While no specific cytotoxicity data for **Meliantriol** has been found, the following is a general protocol for the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay, a standard method for assessing the cytotoxic potential of compounds against cancer cell lines.

- **Cell Seeding:** Cancer cells (e.g., MCF-7, HeLa) are seeded into a 96-well plate at a specific density and incubated overnight to allow for cell attachment.
- **Compound Treatment:** The cells are then treated with various concentrations of the test compound (e.g., **Meliantriol**) and incubated for a specified period (e.g., 48 hours).
- **MTT Addition:** After the incubation period, the medium is removed, and fresh medium containing MTT solution (e.g., 0.5 mg/mL) is added to each well. The plate is then incubated for a few hours (e.g., 3 hours) at 37°C.
- **Formazan Solubilization:** During the incubation, viable cells with active mitochondria reduce the MTT to formazan crystals, resulting in a purple color. A solubilizing agent (e.g., DMSO) is then added to dissolve the formazan crystals.
- **Absorbance Measurement:** The absorbance of the solution is measured using a microplate reader at a specific wavelength (e.g., 490 nm). The cell viability is calculated as a percentage of the untreated control cells. The IC₅₀ value (the concentration of the compound that inhibits 50% of cell growth) can then be determined.

Potential Mechanism of Action: Anti-inflammatory Signaling

The precise molecular mechanisms of **Meliantriol** have not been elucidated. However, research on related triterpenoids suggests that a potential anti-inflammatory mechanism could involve the modulation of the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway.^[5] The NF-κB pathway is a key regulator of the inflammatory response, and its inhibition leads to a reduction in the production of pro-inflammatory cytokines.



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Figure 2: Hypothesized inhibition of the NF-κB pathway by **Meliantriol**.

Synthesis

The chemical synthesis of **Meliantriol** has not been reported in the literature. The complex structure of related limonoids, such as azadirachtin, has presented a significant synthetic challenge to chemists, requiring multi-step and complex synthetic routes.[6] This suggests that the de novo synthesis of **Meliantriol** would also be a formidable task.

Gaps in Research and Future Directions

This review highlights several significant gaps in the current understanding of **Meliantriol**:

- **Lack of Quantitative Data:** There is a pressing need for studies to quantify the biological activities of purified **Meliantriol** to determine its potency and therapeutic potential.
- **Mechanism of Action:** The molecular targets and signaling pathways modulated by **Meliantriol** remain unknown. Elucidating these mechanisms is crucial for its development as a therapeutic agent.
- **Chemical Synthesis:** A viable synthetic route to **Meliantriol** would enable the production of larger quantities for research and development, as well as the generation of analogs with improved properties.
- **In Vivo and Clinical Studies:** To date, there are no reported in vivo or clinical studies specifically on **Meliantriol**. Such studies are essential to evaluate its efficacy, safety, and pharmacokinetic profile.

In conclusion, **Meliantriol** is a promising natural product with a range of reported biological activities. However, the current body of research is largely preliminary and descriptive. Further in-depth studies focusing on quantitative biological evaluation, mechanism of action, chemical synthesis, and in vivo efficacy are necessary to fully realize the therapeutic potential of this complex limonoid.

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